

Comprehensive Safety and Handling Guide for 3-Thienylmethamphetamine

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Compound of Interest

Compound Name: 3-Thienylmethamphetamine

Cat. No.: B1225077

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational plans for handling **3-Thienylmethamphetamine** (CAS No. 27757-86-4). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of key quantitative data for **3-Thienylmethamphetamine** is presented below.

Property	Value
Molecular Formula	C ₅ H ₇ NS[1][2]
Molecular Weight	113.18 g/mol [1]
Boiling Point	102°C (15 mmHg)[2]
Density	1.130 g/cm ³ [2]
Refractive Index	1.5660[2]
pKa	9.57 ± 0.29 (Predicted)[2]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety when handling **3-Thienylmethamphetamine**.

PPE Category	Item	Specification
Eye & Face Protection	Safety Goggles & Face Shield	Wear tight-sealing safety goggles.[3] A face shield should be worn over goggles when there is a risk of splashing.[3]
Hand Protection	Chemical-Resistant Gloves	Nitrile, neoprene, or PVC gloves are recommended.[4] Always inspect gloves for integrity before use.
Body Protection	Laboratory Coat & Protective Clothing	A flame-resistant lab coat should be worn and fully buttoned.[4] Wear appropriate protective clothing to prevent skin exposure.[3]
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if working in a poorly ventilated area or if irritation or other symptoms are experienced.[3] A recommended filter type is for ammonia and organic ammonia derivatives (Type K, Green, conforming to EN14387).[3]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for safely handling **3-Thienylmethylanine**.

- Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ensure that an eyewash station and safety shower are readily accessible.
- Gather all necessary PPE and handling equipment before starting.
- Handling:
 - Avoid direct contact with skin, eyes, and clothing.
 - Do not breathe mists or vapors.[3]
 - Keep the container tightly closed when not in use.
 - Wash hands thoroughly after handling the product, before breaks, and at the end of the workday.[3]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[3]
 - Keep containers tightly closed and store them in a corrosives area.[3]
 - For product quality, store under an inert atmosphere and keep refrigerated.[3]
 - Incompatible materials include strong oxidizing agents and acids.[3]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

- General Advice: If you feel unwell, seek medical advice immediately and show the safety data sheet to the attending doctor.[3][5]
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[3][6] Keep the eye wide open while rinsing and seek immediate medical attention.
[3][6] If present, remove contact lenses while continuing to rinse.[3]

- **Skin Contact:** Take off immediately all contaminated clothing and wash off the affected area with plenty of water for at least 15 minutes.[3][6] Call a physician immediately.[3] Wash contaminated clothing before reuse.[3]
- **Inhalation:** Move the individual to fresh air and keep them at rest in a position comfortable for breathing.[3] If not breathing, give artificial respiration.[3] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the substance.[3] Call a physician immediately.[3]
- **Ingestion:** Rinse the mouth with water and do NOT induce vomiting.[3][6] Never give anything by mouth to an unconscious person.[3] Call a physician or Poison Control Center immediately.[3]

Spill and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination and ensure regulatory compliance.

Spill Cleanup Protocol:

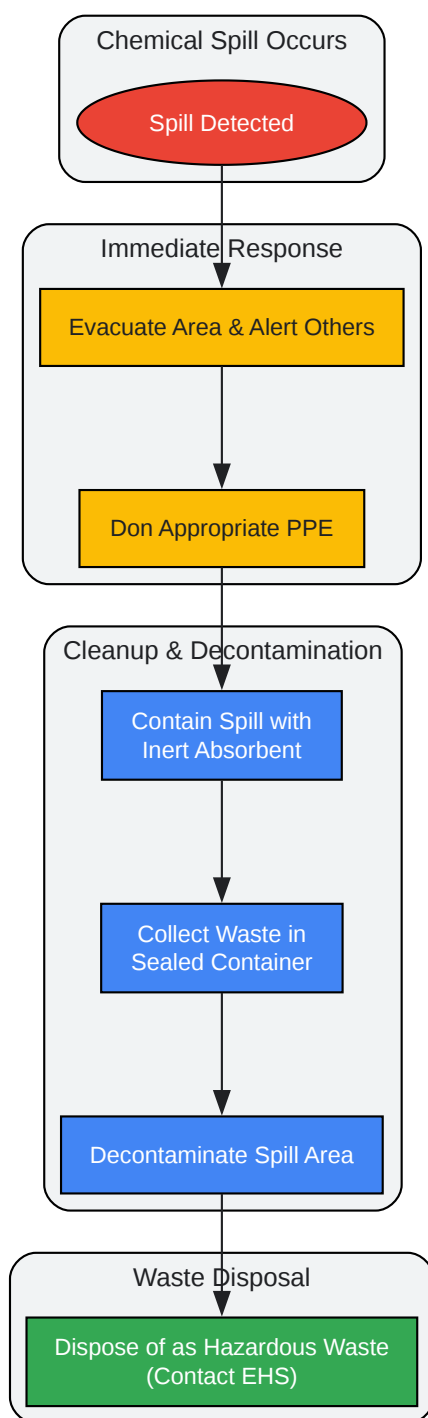
- **Evacuate:** Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.[3]
- **Ventilate:** Ensure adequate ventilation.[3]
- **Contain:** Soak up the spill with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[3]
- **Collect:** Place the absorbed material into suitable, closed containers for disposal.[3]
- **Clean:** Clean the affected area thoroughly.
- **PPE:** Use personal protective equipment as required during the cleanup process.[3]

Disposal Plan:

- **Waste Classification:** Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for

complete and accurate classification.[3]

- Disposal Method: Dispose of contents and containers to an approved waste disposal plant. [3] Do not empty into drains.[3] The primary recommended method is through a licensed hazardous waste disposal company.[7]
- Contaminated Materials: Contaminated PPE, clothing, and other materials should be treated as hazardous waste and disposed of accordingly.[7]



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Caption: Workflow for a safe and effective chemical spill response.

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